

# Essential Safety and Operational Guide for 2-Fluoro-6-phenoxybenzaldehyde

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## Compound of Interest

Compound Name: 2-Fluoro-6-phenoxybenzaldehyde

Cat. No.: B1346851

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Disclaimer: This document provides immediate safety and logistical information for handling **2-Fluoro-6-phenoxybenzaldehyde**, based on data from structurally similar compounds. A specific Safety Data Sheet (SDS) for **2-Fluoro-6-phenoxybenzaldehyde** was not available. Therefore, all recommendations should be used as a guideline, and a risk assessment should be conducted prior to handling.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **2-Fluoro-6-phenoxybenzaldehyde**.

## I. Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **2-Fluoro-6-phenoxybenzaldehyde** is anticipated to be an irritant to the skin, eyes, and respiratory tract, and may be harmful if swallowed.[1][2][3][4] Adherence to strict safety protocols is crucial.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield must be worn.[2][5]
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, are required.[2][6] Always inspect gloves for integrity before use and dispose of them properly after handling.[7]

- **Respiratory Protection:** In case of insufficient ventilation or the potential for generating dust or aerosols, a NIOSH-approved respirator should be used.[2][6]
- **Body Protection:** A lab coat or other protective clothing is mandatory to prevent skin contact. [2][6]

## II. Quantitative Data Summary

The following table summarizes key physical and chemical properties of **2-Fluoro-6-phenoxybenzaldehyde** and a structurally similar compound. This data is essential for safe handling and storage.

Property	Value	Source(s)
2-Fluoro-6-phenoxybenzaldehyde		
Molecular Formula	C13H9FO2	[8]
Molecular Weight	216.21 g/mol	[8]
2-Chloro-6-fluorobenzaldehyde (similar compound)	White or Colorless to Light yellow powder to lump to clear liquid	[2][9]
Melting Point	32-35 °C (lit.)	[2][9]
Flash Point	102 °C (215.6 °F) - closed cup	[2]

## III. Handling and Storage

- **Handling:**
  - Avoid all personal contact, including inhalation of dust or vapors.[1]
  - Use in a well-ventilated area, preferably within a chemical fume hood.[1][4]

- Do not eat, drink, or smoke when using this product.[[10](#)]
- Wash hands thoroughly after handling.[[10](#)]
- Contaminated clothing should be laundered before reuse.[[1](#)]
- Storage:
  - Store in a cool, dry, and well-ventilated area.[[1](#)][[4](#)]
  - Keep containers tightly closed when not in use.[[1](#)]
  - Store away from incompatible materials such as strong oxidizing agents and strong acids.  
[[4](#)]

## IV. First Aid Measures

In case of exposure, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[[1](#)][[4](#)][[10](#)]
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water and soap.[[1](#)]  
[[4](#)] Seek medical attention if irritation occurs.[[1](#)]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[[7](#)][[10](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.[[7](#)]  
[[10](#)]

## V. Spill Management and Disposal Plan

Spill Management:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.

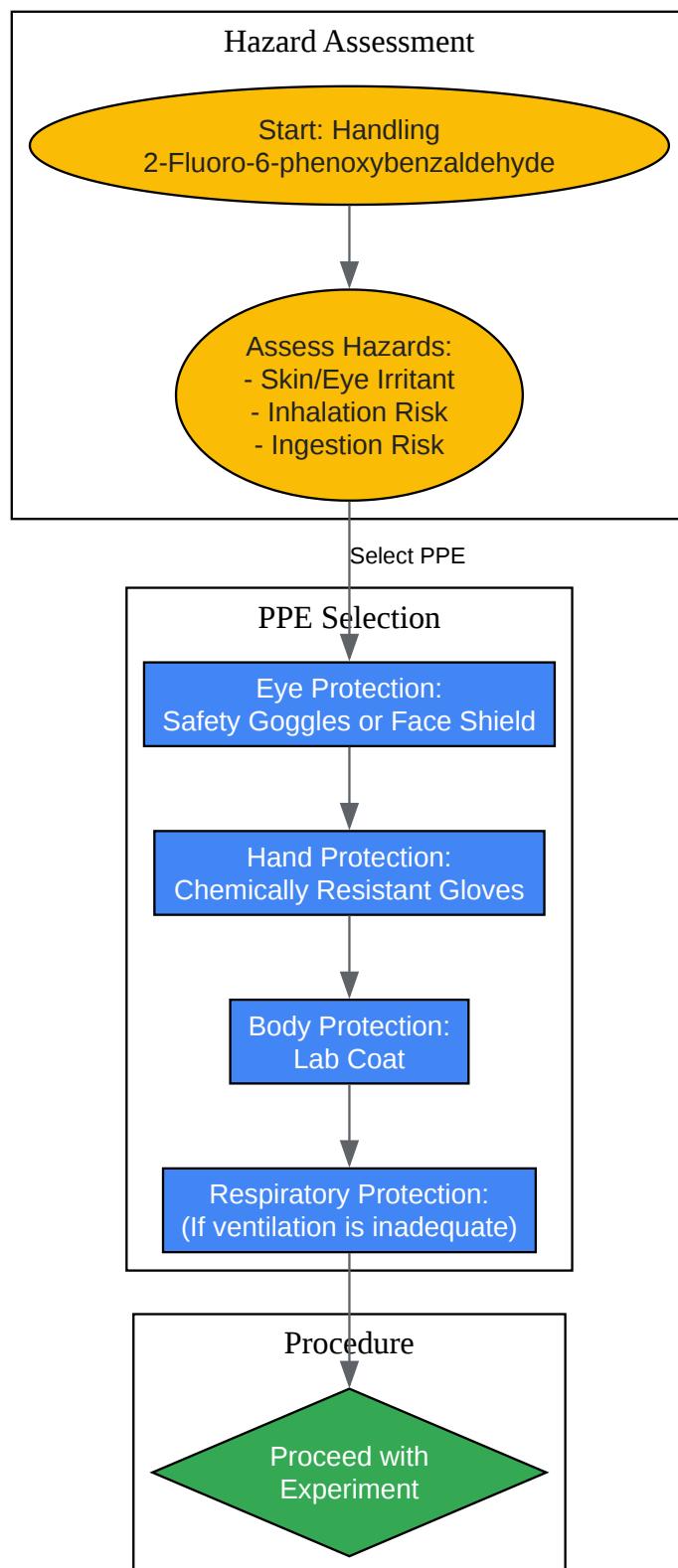
- Contain: Use an inert absorbent material like sand, silica gel, or universal binder to contain the spill.[2]
- Collect: Carefully collect the absorbed material into a suitable, closed, and labeled container for disposal.[2] Avoid creating dust.[1]
- Clean: Wash the spill area with soap and water.[1]

Disposal:

- Disposal of **2-Fluoro-6-phenoxybenzaldehyde** must be in accordance with all local, regional, and national regulations.[2]
- This chemical should be treated as hazardous waste.[10]
- Do not dispose of it down the drain or into the sanitary sewer system.[2]
- The primary method of disposal is through a licensed hazardous waste disposal facility, likely via incineration.[2]

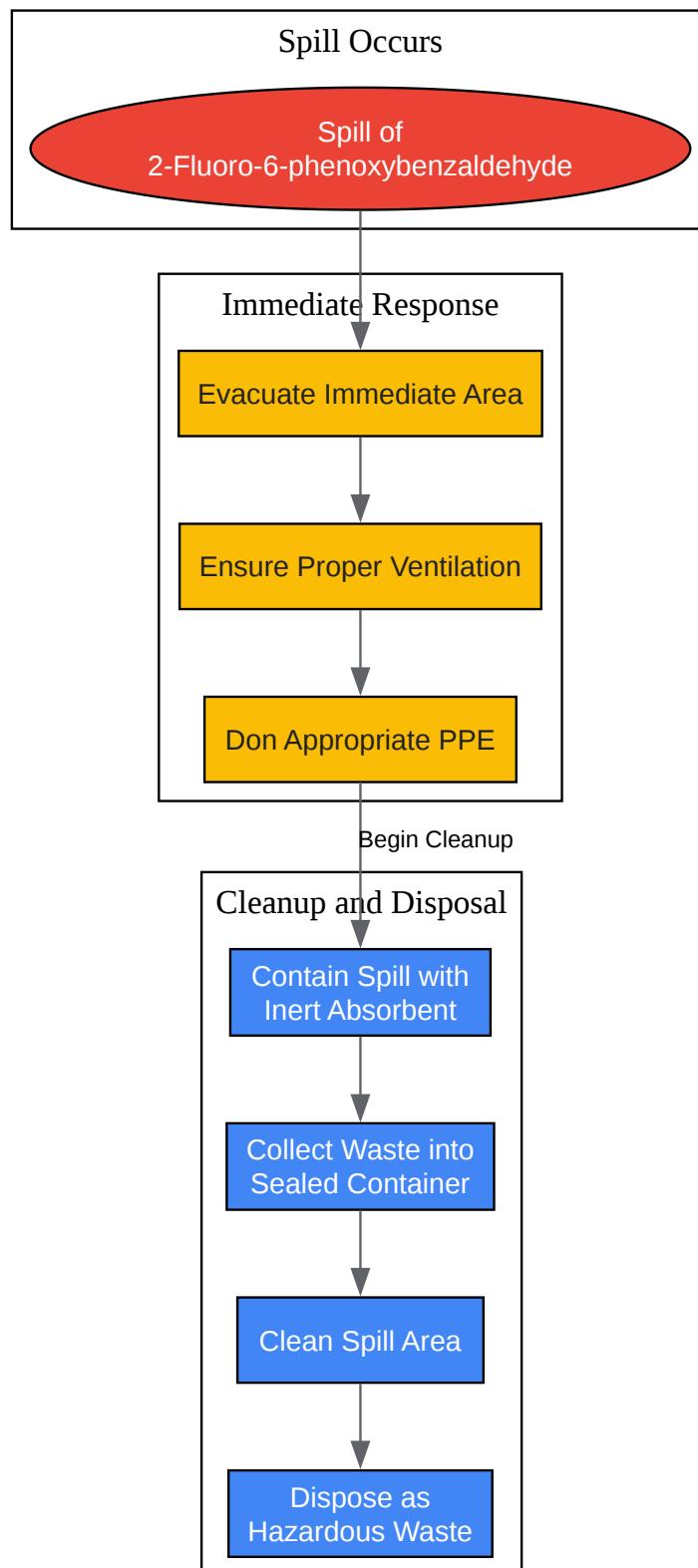
## VI. Experimental Workflow Diagrams

The following diagrams illustrate key procedural workflows for handling **2-Fluoro-6-phenoxybenzaldehyde** safely.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **2-Fluoro-6-phenoxybenzaldehyde**.



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Caption: Step-by-step workflow for the safe management of a **2-Fluoro-6-phenoxybenzaldehyde** spill.

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